

Navigating the Maze of Perovskite Stability: A Comparative Guide to DMAI Passivation

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Compound of Interest

Compound Name: Dimethylammonium iodide

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A deep dive into the long-term stability of perovskite solar cells reveals that surface passivation is a critical strategy for enhancing device longevity. This guide provides a comparative analysis of **dimethylammonium iodide** (DMAI) as a passivation agent against other common alternatives, supported by experimental data, to aid researchers in selecting the optimal stabilization strategy.

The Achilles' heel of perovskite solar cells (PSCs), despite their impressive power conversion efficiencies (PCEs), remains their long-term operational stability. Environmental factors such as moisture, heat, and continuous light exposure can lead to rapid degradation of the perovskite material, hindering their path to commercialization. Surface passivation, a technique that involves treating the perovskite surface with specific chemical compounds, has emerged as a promising approach to mitigate these degradation pathways by reducing defects and preventing ion migration.

Among the various passivating agents, small organic cations have garnered significant attention. This guide focuses on **dimethylammonium iodide** (DMAI) and provides a comparative assessment of its performance against other widely used passivators, including phenethylammonium iodide (PEAI), guanidinium iodide (GUI), and 1,3-bis(diphenylphosphino)propane (DPPP).

The Role of DMAI in Enhancing Perovskite Stability

DMAI has been shown to play a crucial role in improving the thermal stability of perovskite films, particularly in inorganic CsPbI₃ formulations. Research indicates that DMAI incorporates

into the perovskite lattice, forming a more thermodynamically stable mixed-cation $\text{DMA}_{0.15}\text{CS}_{0.85}\text{PbI}_3$ phase.^[1] This mixed-cation perovskite exhibits improved device efficiency compared to its pure inorganic counterpart.^[1] The mechanism of enhanced stability is attributed to the initial decomposition of the DMA^+ cation, which leaves the perovskite structure, thereby prolonging the integrity of the primary CsPbI_3 perovskite.

Comparative Performance of Passivation Agents

To provide a clear comparison, the following table summarizes the performance and stability of perovskite solar cells treated with different passivation agents based on available experimental data. It is important to note that the data is compiled from different studies with varying experimental conditions, which should be considered when making direct comparisons.

Passivation Agent	Device Structure	Initial PCE (%)	Stability Test Conditions	Performance Retention	Reference
DPPP	n-i-p	33.14 (iPCE)	Thermal stress: 85°C	T ₈₀ of 753 hours	^{[2][3][4]}
PEAI	n-i-p	34.47 (iPCE)	Thermal stress: 85°C	-	^{[2][3][4]}
GUI	n-i-p	32.32 (iPCE)	Thermal stress: 85°C	-	^{[2][3][4]}
OAI	n-i-p	33.71 (iPCE)	Thermal stress: 85°C	-	^{[2][3][4]}
Control (No Passivation)	n-i-p	31.35 (iPCE)	Thermal stress: 85°C	-	^{[2][3][4]}

Note: iPCE refers to indoor power conversion efficiency. T₈₀ is the time it takes for the device to degrade to 80% of its initial efficiency.

From the available data, DPPP demonstrates exceptional thermal stability, with a T₈₀ lifetime of 753 hours at 85°C.^{[2][3][4]} While direct comparative data for DMAI under the same conditions

is not available in the cited literature, its role in forming a more stable mixed-cation inorganic perovskite suggests a strong potential for enhancing thermal resilience.

Experimental Methodologies

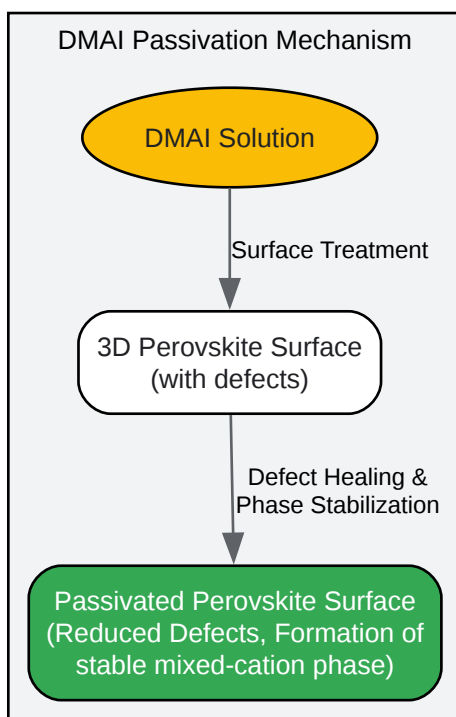
A standardized approach to assessing long-term stability is crucial for meaningful comparisons. The International Summit on Organic Photovoltaic Stability (ISOS) protocols provide a framework for such testing. Key experimental protocols typically involve:

- **Device Fabrication:** Perovskite films are deposited on a substrate (e.g., FTO glass) followed by the deposition of charge transport layers and a metal electrode. The passivation layer is typically applied via spin-coating a solution of the passivating agent onto the perovskite surface before the deposition of the hole transport layer.
- **Stability Testing:**
 - **Thermal Stability:** Devices are subjected to prolonged heating at a constant temperature (e.g., 85°C) in an inert atmosphere (e.g., nitrogen) or ambient air, and their photovoltaic parameters are measured periodically.
 - **Humidity Stability:** Devices are stored in a controlled humidity environment (e.g., 50-70% relative humidity) at room temperature, and their performance is monitored over time.
 - **Photostability (Light Soaking):** Devices are continuously illuminated under a solar simulator (e.g., 1-sun intensity) at a controlled temperature, and their performance is tracked.

Passivation Mechanisms and Experimental Workflow

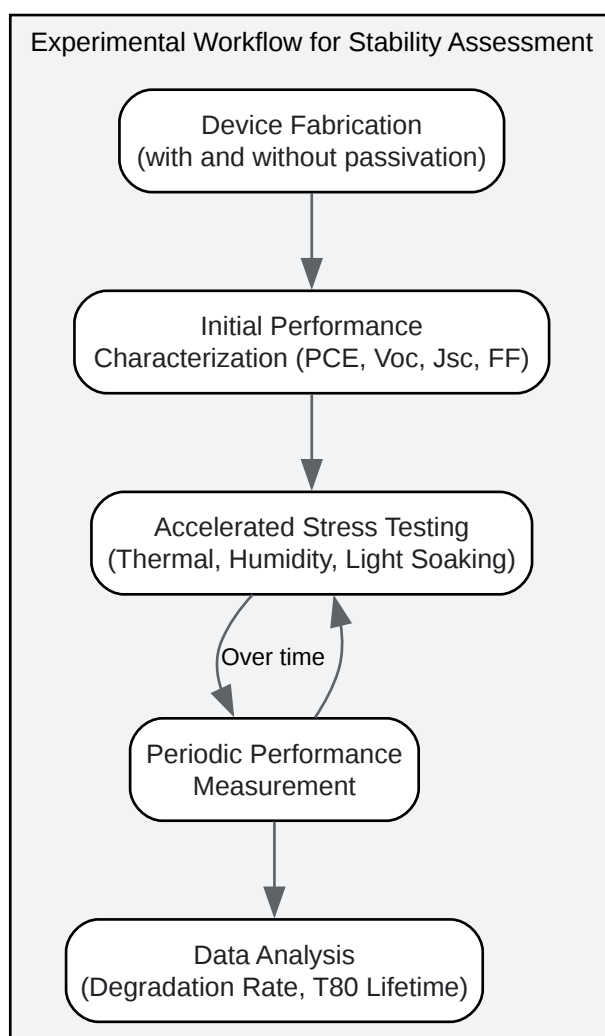
The passivation mechanism of these organic cations involves the interaction of the ammonium groups with the perovskite surface, which can heal defects such as halide vacancies and uncoordinated lead ions. This interaction can also form a protective 2D perovskite layer on top of the 3D bulk perovskite, which can enhance moisture resistance.

Below are diagrams illustrating the passivation mechanism and a typical experimental workflow for assessing device stability.



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A simplified diagram of the DMAI passivation mechanism.



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A typical experimental workflow for assessing perovskite device stability.

Conclusion

The selection of an appropriate passivation agent is a critical step in fabricating long-lasting and efficient perovskite solar cells. While DMAI shows significant promise, particularly for enhancing the thermal stability of inorganic perovskites, a direct and comprehensive comparison with other leading passivators under standardized conditions is still needed to definitively establish its superiority. The data presented in this guide highlights the effectiveness of various passivation strategies and underscores the importance of rigorous and standardized stability testing protocols. Future research focusing on head-to-head comparisons of promising

passivators like DMAI, PEAI, and GUI under a range of stress factors will be invaluable for advancing the commercial viability of perovskite photovoltaic technology.

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